Application Note: Controlled Liberation of 4-(2-Bromoethyl)-1,4-oxazepane Free Base

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Compound of Interest	
Compound Name:	*4-(2-Bromoethyl)-1,4-oxazepane hydrochloride*
CAS No.:	*1803585-89-8*
Cat. No.:	*B1383273*

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Executive Summary

This guide details the isolation of the free base of 4-(2-Bromoethyl)-1,4-oxazepane from its hydrochloride salt. Unlike standard amine neutralizations, this procedure is time-critical. The free base possesses a "self-destruct" mechanism: the tertiary nitrogen nucleophilically attacks the

-carbon bearing the bromine, forming a reactive quaternary aziridinium salt.

Critical Recommendation: Do not store the free base. Prepare it immediately prior to use or generate it in situ whenever possible.

Chemical Theory & Instability Mechanism

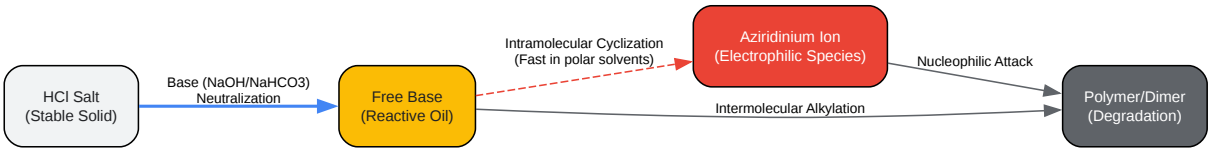
Understanding the degradation pathway is essential for successful handling. Upon neutralization of the HCl salt, the nitrogen lone pair becomes available.

The Aziridinium Equilibrium

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The 1,4-oxazepane ring is flexible. The pendant 2-bromoethyl group allows the nitrogen to attack the carbon-bromine bond via an intramolecular

reaction (Neighboring Group Participation).



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Figure 1: Degradation pathway of 4-(2-Bromoethyl)-1,4-oxazepane. The formation of the aziridinium ion is the primary instability risk.

Safety Profile (Mustard Agent Warning)

This compound acts as a nitrogen mustard. It is a potential alkylating agent.

- Hazards: Vesicant (blister agent), potential mutagen, skin/eye irritant.
- PPE: Double nitrile gloves, lab coat, safety goggles. Work exclusively in a fume hood.
- Decontamination: Quench spills with 5% aqueous sodium thiosulfate or dilute ammonia to neutralize alkylating potential.

Experimental Protocols

Method A: Biphasic Isolation (For immediate use)

Use this method if you need the pure free base for analysis or a reaction solvent incompatible with water.

Reagents:

- 4-(2-Bromoethyl)-1,4-oxazepane HCl (1.0 eq)

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- Dichloromethane (DCM) or Methyl tert-butyl ether (MTBE) (preferred for stability)
- Saturated aq.

  or 1M NaOH (cold)
- Brine[1]
- Anhydrous

Protocol Steps:

- Preparation: Cool the extraction solvent (50 mL per gram of salt) and the basic aqueous solution to

  in an ice bath.
- Partition: Suspend the HCl salt in the organic solvent. Add the cold basic solution slowly with vigorous stirring.
  - Note: Ensure pH reaches >9. The salt should dissolve as it converts to the free base oil.
- Separation: Transfer to a pre-cooled separatory funnel. Rapidly separate the phases.
- Wash: Wash the organic layer once with cold brine (

) to remove residual water/base.
- Dry: Pour the organic layer over anhydrous

  (kept cold if possible). Swirl for 2-3 minutes.
  - Caution: Do not dry for extended periods (>10 min) as surface interactions can catalyze cyclization.
- Concentration: Filter into a tared round-bottom flask. Concentrate via rotary evaporation.
  - Bath Temperature:

    (Strict limit).

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- Vacuum: High vacuum is preferred to minimize heat exposure.

- Usage: Re-dissolve the resulting oil immediately in the reaction solvent.

Method B: In-Situ Neutralization (Recommended)

Use this method for alkylation reactions to maximize yield and safety.

Protocol Steps:

- Dissolve the nucleophile (e.g., amine, thiol, phenol) in the reaction solvent (e.g., DMF, MeCN, Acetone).

- Add a heterogeneous base (e.g.,

  ,

) (2.0 - 3.0 eq).

- Add 4-(2-Bromoethyl)-1,4-oxazepane HCl solid directly to the mixture.

- Mechanism: The carbonate base slowly liberates the free base, which is immediately consumed by the nucleophile, keeping the concentration of the unstable free base low (pseudo-steady-state approximation).

Data & Validation

Stability Window

The following table estimates the half-life (

) of the free base based on general nitrogen mustard kinetics.

Condition	Solvent	Temperature	Estimated Stability ( )	Recommendation
Neat Oil	None		< 1 Hour	Avoid
Solution	Water/MeOH		Minutes	Avoid
Solution	DCM/CHCl3		2-4 Hours	Process Rapidly
Solution	MTBE/Ether		> 12 Hours	Preferred Storage

Analytical Verification (1H NMR)

To verify the free base without degradation, run NMR in

immediately.

- HCl Salt: Protons

  to nitrogen are deshielded (typically 3.0 - 3.5 ppm).

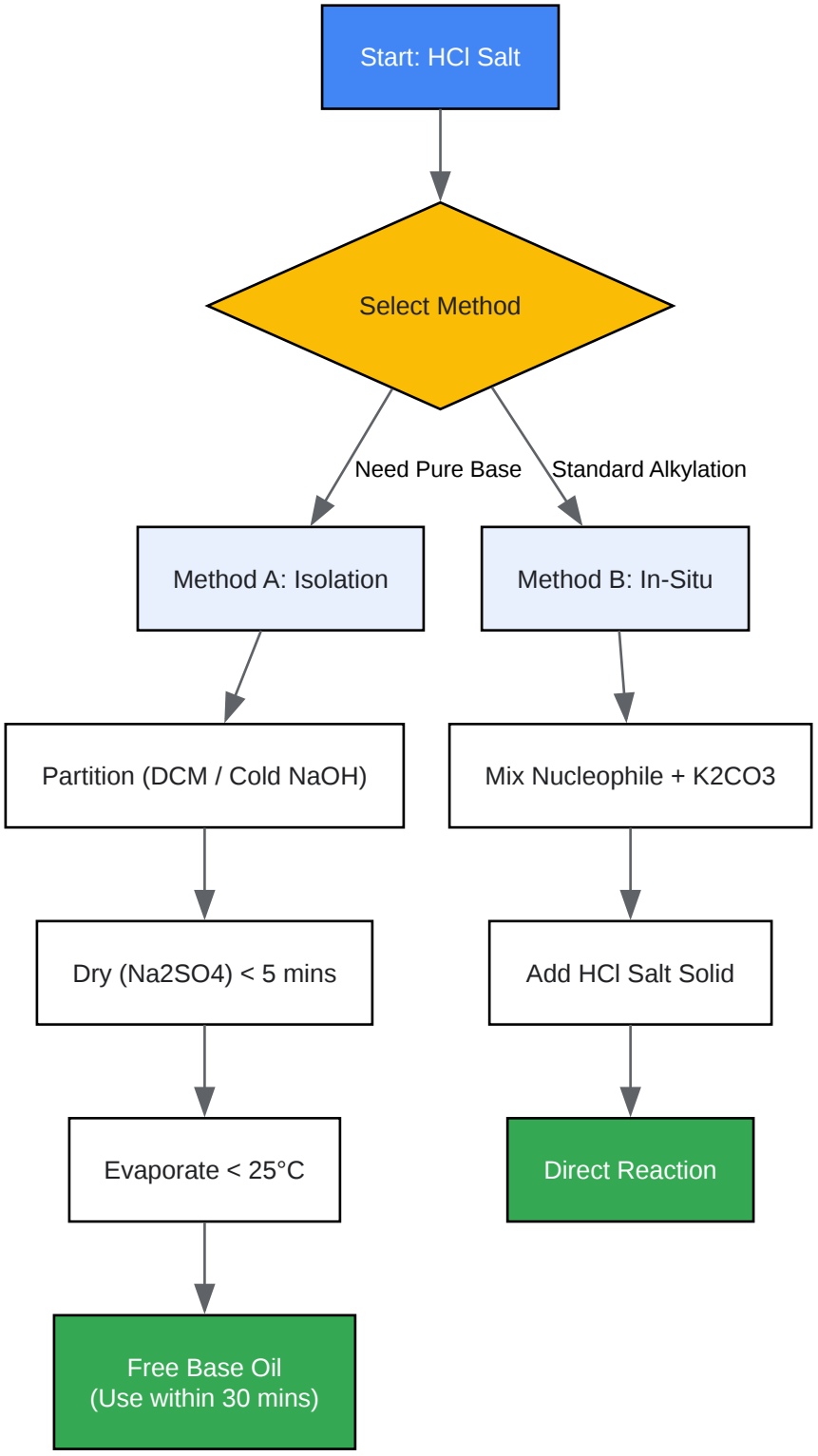
- Free Base: Protons

  to nitrogen shift upfield (typically 2.6 - 2.9 ppm).

- Aziridinium (Impurity): Distinctive multiplets appear, often shifted downfield due to the positive charge.

Workflow Visualization

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Figure 2: Decision tree for selecting the appropriate neutralization protocol.

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